Spectroscopic data for 2-Methylindazole-7-boronic acid

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Compound of Interest

Compound Name:	*2-Methylindazole-7-boronic acid*
CAS No.:	*1001907-58-9*
Cat. No.:	*B3026515*

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An In-depth Technical Guide to the Spectroscopic Characterization of **2-Methylindazole-7-boronic acid**

Abstract

This technical guide provides a comprehensive analysis of the key spectroscopic data for **2-Methylindazole-7-boronic acid** (CAS: 1001907-58-9; Molecular Formula: $C_8H_9BN_2O_2$; Molecular Weight: 175.98 g/mol).[1][2][3] As a critical building block in medicinal chemistry and organic synthesis, particularly for Suzuki-Miyaura cross-coupling reactions, unambiguous structural confirmation and purity assessment are paramount.[4][5][6] This document serves as a reference for researchers and drug development professionals, detailing the principles, optimized experimental protocols, and expert interpretation of Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopic data for this compound.

Molecular Structure and Spectroscopic Relevance

The unique arrangement of the N-methylated indazole ring system ortho to a boronic acid moiety dictates a distinct spectroscopic fingerprint. Understanding this structure is the

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foundation for all subsequent spectral interpretation.

- Indazole Ring System: A bicyclic aromatic heterocycle providing a rigid scaffold and characteristic signals in aromatic regions of NMR spectra.
- N-Methyl Group: A key substituent that simplifies the tautomeric possibilities of the indazole ring and provides a sharp, singlet signal in ^{1}H NMR, serving as an important internal reference point.
- Boronic Acid Group (-B(OH)$_2$): The primary reactive center for cross-coupling. This group is directly probed by ^{11}B NMR and exhibits characteristic stretches in IR spectroscopy. Its acidic protons are often exchangeable and may appear as a broad signal in ^{1}H NMR.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful technique for the complete structural elucidation of **2-Methylindazole-7-boronic acid** in solution. A multi-nuclear approach (^{1}H, ^{13}C, ^{11}B) is essential for unambiguous assignment.

^{1}H NMR Spectroscopy

Principle & Rationale: ^{1}H NMR provides detailed information about the number, chemical environment, and connectivity of protons in the molecule. For **2-Methylindazole-7-boronic acid**, it is used to confirm the substitution pattern on the aromatic ring and the presence of the N-methyl group.

Experimental Protocol: ^{1}H NMR Acquisition

- Sample Preparation: Accurately weigh ~5 mg of **2-Methylindazole-7-boronic acid** and dissolve it in 0.6 mL of a deuterated solvent (e.g., DMSO-d$_6$). The choice of DMSO-d$_6$ is strategic as its polarity aids in dissolving the polar boronic acid and its residual water peak does not typically overlap with key analyte signals. It also allows for the observation of exchangeable protons from the -B(OH)$_2$ group.
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer equipped with a broadband probe.

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- Acquisition Parameters:
  - Pulse Program: Standard single-pulse (zg30).
  - Temperature: 298 K.
  - Spectral Width: -2 to 12 ppm.
  - Number of Scans: 16 (adjust for concentration).
  - Relaxation Delay (d1): 2 seconds.
- Processing: Apply a 0.3 Hz line broadening factor, followed by Fourier transformation, phase correction, and baseline correction. Reference the spectrum to the residual solvent peak (DMSO-d_6 at δ 2.50 ppm).

Data Summary & Interpretation

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Predicted Signal	Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
H-3	~8.2	Singlet	1H	CH on Indazole	The proton on the five-membered ring, deshielded by adjacent nitrogen atoms.
H-4, H-5, H-6	~7.0 - 7.8	Multiplet/dd, t, dd	3H	Aromatic CH	Protons on the benzene portion of the indazole ring, exhibiting characteristic splitting patterns based on their coupling.

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$B(OH)_2$	~8.0 (variable)	Broad Singlet	2H	Boronic Acid OH	A broad, exchangeable signal characteristic of acidic protons. Its chemical shift is highly dependent on concentration, temperature, and water content.
$N-CH_3$	~4.1	Singlet	3H	Methyl Group	A sharp singlet due to the three equivalent protons on the methyl group attached to the nitrogen atom.

^{11}B NMR Spectroscopy

Principle & Rationale: ^{11}B NMR is a highly specific and indispensable technique for characterizing organoboron compounds. The chemical shift provides direct evidence of the boron atom's coordination state and chemical environment. For **2-Methylindazole-7-boronic acid**, a single peak is expected, confirming the presence of a trigonal planar boronic acid.

Experimental Protocol: ^{11}B NMR Acquisition

- Sample Preparation: Use the same sample prepared for ^{1}H NMR analysis.

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- Instrumentation: A 400 MHz NMR spectrometer, tuned to the ^{11}B frequency (~128.4 MHz).
- Acquisition Parameters:
  - Pulse Program: Standard single-pulse with proton decoupling.
  - Spectral Width: 100 to -100 ppm.
  - Number of Scans: 128 or more, as ^{11}B is a quadrupolar nucleus leading to broader signals.
  - Reference: Use an external reference of $BF_3 \cdot OEt_2$ (δ 0.0 ppm) or perform electronic referencing.[7]
- Processing: Apply a 5-10 Hz line broadening factor before Fourier transformation.

Data Summary & Interpretation

Predicted Signal	Chemical Shift (δ, ppm)	Linewidth	Assignment	Rationale
$B(OH)_2$	~28 - 33	Broad	Boronic Acid	This chemical shift range is characteristic of a three-coordinate, sp^2-hybridized boron atom in an arylboronic acid.[7][8] A significantly different shift would suggest complexation or degradation.

Mass Spectrometry (MS)

Principle & Rationale: MS provides the exact molecular weight of the compound and, through fragmentation analysis, offers further structural confirmation. For boronic acids, mass spectrometry requires careful consideration of potential in-source reactions, such as dehydration.

Experimental Protocol: LC-MS (ESI) Analysis

- Sample Preparation: Prepare a stock solution of 1 mg/mL **2-Methylindazole-7-boronic acid** in methanol. Dilute to a final concentration of ~1-10 µg/mL using a mobile phase-matched solvent (e.g., 50:50 acetonitrile:water with 0.1% formic acid).
- Chromatography (UPLC/HPLC):
  - Column: C18 reversed-phase column (e.g., ACQUITY Premier BEH C18).
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
  - Gradient: A suitable gradient to ensure separation from impurities (e.g., 5% to 95% B over 5 minutes).
  - Flow Rate: 0.4 mL/min.
- Mass Spectrometry (ESI-QTOF or ESI-QqQ):
  - Ionization Mode: Electrospray Ionization (ESI), run in both positive and negative modes to determine the optimal response.
  - Capillary Voltage: 3.0 kV.
  - Source Temperature: 120 °C.
  - Desolvation Temperature: 350 °C.
  - Scan Range: m/z 50-500.

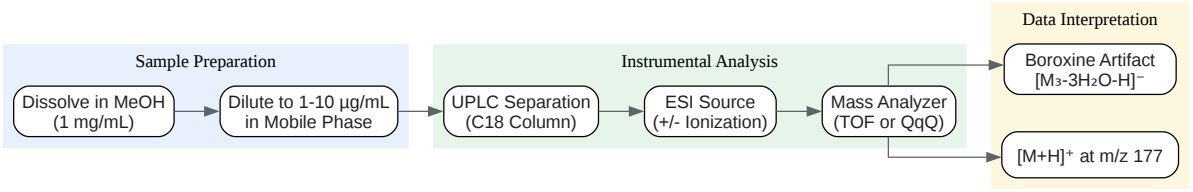
Data Summary & Interpretation

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Ion	Calculated m/z	Observed m/z	Rationale & Interpretation
$[M+H]^+$	177.0826	~177.08	The protonated molecular ion, typically observed in positive ESI mode.
$[M-H]^-$	175.0670	~175.07	The deprotonated molecular ion, often observed in negative ESI mode for acidic compounds.[9]
$[M-H_2O+H]^+$	159.0721	~159.07	Ion corresponding to the loss of a water molecule. Boronic acids are prone to dehydration in the gas phase.[10]
$[M_3-3H_2O-H]^-$	473.1705	~473.17	The deprotonated trimeric boroxine. This is a common observation for boronic acids, resulting from intermolecular dehydration of three molecules. Its presence is not necessarily indicative of sample impurity but is an artifact of the analysis.[10]

Workflow for LC-MS Analysis of **2-Methylindazole-7-boronic acid**

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Caption: LC-MS workflow from sample preparation to data interpretation.

Infrared (IR) Spectroscopy

Principle & Rationale: IR spectroscopy probes the vibrational frequencies of functional groups. It is a rapid and effective method for confirming the presence of key structural motifs, such as the O-H and B-O bonds of the boronic acid and the aromatic indazole ring.

Experimental Protocol: ATR-FTIR

- Sample Preparation: Place a small amount (~1-2 mg) of the solid **2-Methylindazole-7-boronic acid** powder directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- Acquisition: Collect the spectrum from 4000 to 500 cm^{-1}. Perform a background scan prior to the sample scan.
- Processing: The data is typically presented as a plot of transmittance (%) versus wavenumber (cm^{-1}).

Data Summary & Interpretation

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Wavenumber (cm^{-1})	Vibration Type	Functional Group	Rationale
3500 - 3200 (broad)	O-H Stretch	Boronic Acid (-$B(OH)_2$)	A very broad and strong band due to hydrogen bonding of the hydroxyl groups. [11]
3100 - 3000	C-H Stretch	Aromatic C-H	Characteristic stretching of sp^2 C-H bonds on the indazole ring.
2950 - 2850	C-H Stretch	N-Methyl (-CH_3)	Stretching of sp^3 C-H bonds in the methyl group.
1620 - 1580	C=C / C=N Stretch	Aromatic Ring	Vibrations associated with the conjugated indazole ring system. [12]
~1350 (strong)	B-O Stretch	Boronic Acid (B-O)	A strong, characteristic band for the boron-oxygen single bond.[11]

Ultraviolet-Visible (UV-Vis) Spectroscopy

Principle & Rationale: UV-Vis spectroscopy measures the electronic transitions within a molecule, primarily those involving π-electrons in conjugated systems. For **2-Methylindazole-7-boronic acid**, the spectrum is dominated by the π → π* transitions of the aromatic indazole system.

Experimental Protocol: UV-Vis

- Sample Preparation: Prepare a stock solution in a UV-transparent solvent like methanol. Create a dilute solution (~10 µM) to ensure the absorbance falls within the linear range of the

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instrument (typically < 1.5 AU).

- Instrumentation: A dual-beam UV-Vis spectrophotometer.
- Acquisition: Scan the sample from 400 nm to 200 nm using a quartz cuvette. Use the pure solvent as a blank reference.
- Processing: Identify the wavelength of maximum absorbance (λmax).

Data Summary & Interpretation

λmax (nm)	Solvent	Assignment	Rationale
~280 - 300	Methanol	π → π* Transition	This absorption is characteristic of the extended π-conjugated system of the bicyclic indazole ring. The exact position can be influenced by solvent polarity.[13]

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